

1,4-Diaminobutane: A Versatile Intermediate in Agrochemical Synthesis

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Compound of Interest

Compound Name: 1,4-diaminobutane

Cat. No.: B046682

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Introduction

1,4-Diaminobutane, commonly known as putrescine, is a biogenic diamine that plays a crucial role in various physiological processes in living organisms, including cell growth, differentiation, and response to stress.[1][2] Beyond its biological significance, its chemical structure, featuring two primary amine groups separated by a flexible four-carbon chain, makes it a valuable and versatile building block in chemical synthesis. In the agrochemical industry, **1,4-diaminobutane** serves as a key intermediate for the development of a range of active compounds, including fungicides, herbicides, and plant growth regulators.[3][4] Its utility lies in its ability to be readily derivatized to create molecules with diverse functionalities and biological activities. This document provides detailed application notes and protocols for the use of **1,4-diaminobutane** in the synthesis of potential agrochemicals, aimed at researchers and scientists in the field of drug and pesticide development.

Application Note 1: Synthesis of Fungicidal Schiff Base Derivatives

Background

Schiff bases, compounds containing a carbon-nitrogen double bond, are a well-established class of molecules with a broad spectrum of biological activities, including antifungal properties.[5][6][7] The synthesis of Schiff bases from **1,4-diaminobutane** and various aldehydes offers a straightforward route to novel compounds with potential applications as fungicides. The

resulting N,N'-bis(salicylidene)-1,4-butanediamine derivatives, for example, can chelate metal ions, a mechanism that can contribute to their antifungal action by disrupting essential enzymatic functions in fungi.

Experimental Protocol: Synthesis of N,N'-Bis(salicylidene)-**1,4-diaminobutane**

This protocol describes the synthesis of a representative Schiff base derived from **1,4-diaminobutane** and salicylaldehyde.

Materials:

- **1,4-Diaminobutane** (Putrescine)
- Salicylaldehyde
- Ethanol
- Glacial acetic acid (catalyst)
- Distilled water
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Büchner funnel and filter paper
- Beakers and other standard laboratory glassware

Procedure:

- In a 250 mL round-bottom flask, dissolve **1,4-diaminobutane** (0.01 mol, 0.88 g) in 50 mL of ethanol.
- To this solution, add salicylaldehyde (0.02 mol, 2.44 g) dissolved in 50 mL of ethanol.
- Add a few drops of glacial acetic acid to the mixture to catalyze the reaction.

- Equip the flask with a reflux condenser and heat the mixture to reflux with constant stirring for 3-4 hours.
- After the reflux period, allow the reaction mixture to cool to room temperature.
- The formation of a yellow precipitate indicates the formation of the Schiff base.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from hot ethanol to obtain pure N,N'-bis(salicylidene)-1,4-butanediamine.
- Dry the purified crystals in a desiccator.

Expected Outcome:

The final product is a yellow crystalline solid. The structure can be confirmed by spectroscopic methods such as FT-IR, ^1H -NMR, and ^{13}C -NMR.

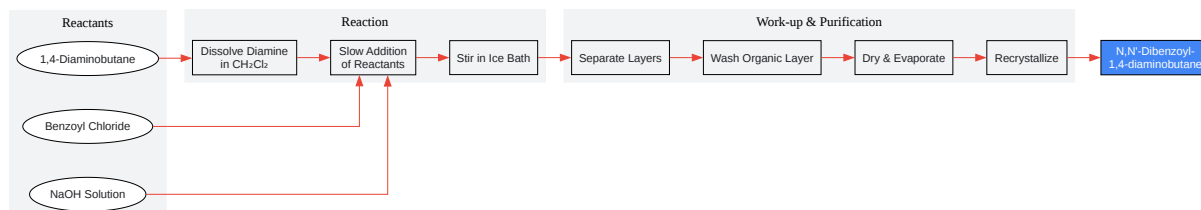
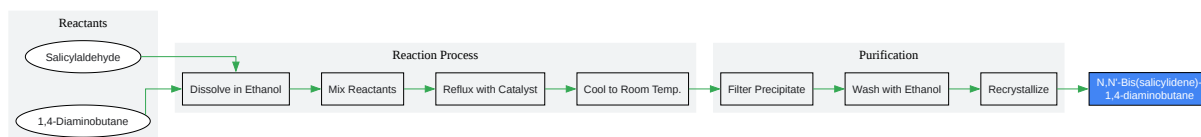
Quantitative Data: Antifungal Activity

While specific data for N,N'-bis(salicylidene)-1,4-butanediamine's agricultural fungicidal activity is not extensively available in the reviewed literature, related Schiff base derivatives have shown promising antifungal properties. The following table presents the minimum inhibitory concentration (MIC) of various Schiff bases against pathogenic fungi, illustrating the potential of this class of compounds.

Compound ID	Fungal Strain	MIC ($\mu\text{g/mL}$)
Schiff Base 1	Aspergillus niger	125
Schiff Base 2	Candida albicans	250
Schiff Base 3	Fusarium oxysporum	125

Note: Data is representative of antifungal activity of Schiff bases and not specific to N,N'-bis(salicylidene)-1,4-butanediamine.

Workflow for Schiff Base Synthesis



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